

Application Notes and Protocols for PRMT5-IN- 30 in Cell Culture Experiments

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Introduction

Protein Arginine Methyltransferase 5 (PRMT5) is a type II arginine methyltransferase that plays a crucial role in various cellular processes, including transcriptional regulation, RNA splicing, and signal transduction. Its dysregulation has been implicated in numerous cancers, making it a compelling target for therapeutic intervention. **PRMT5-IN-30** is a potent and selective inhibitor of PRMT5 with a reported IC50 of 0.33 μ M and a Kd of 0.987 μ M.[1] These application notes provide detailed protocols for utilizing **PRMT5-IN-30** in cell culture experiments to investigate its effects on cell viability, apoptosis, cell cycle progression, and key signaling pathways.

Data Presentation

The following table summarizes the known inhibitory concentrations of **PRMT5-IN-30**. Researchers should note that the optimal concentration for a specific cell line and assay should be determined empirically through dose-response experiments.

Inhibitor	Target	IC50 (μM)	Kd (μM)	Cell Line(s)	Reference(s
PRMT5-IN-30	PRMT5	0.33	0.987	Biochemical Assay	[1]

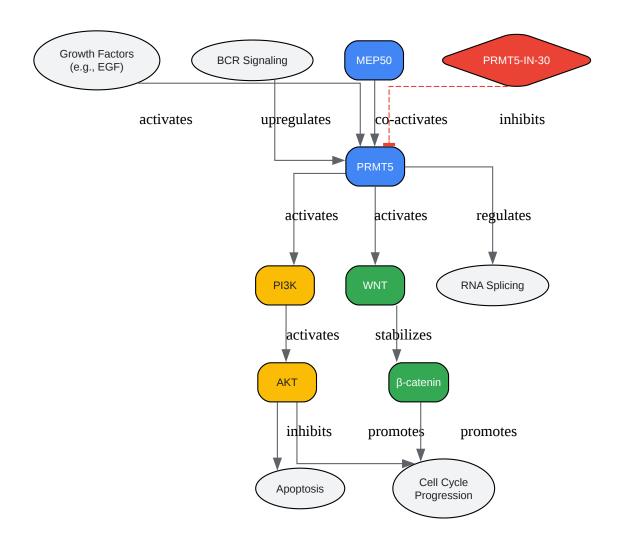




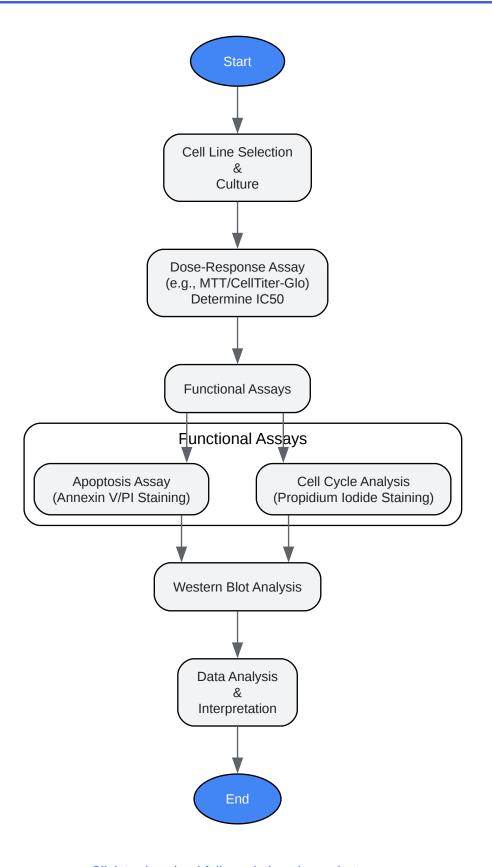
Signaling Pathways and Experimental Workflow PRMT5 Signaling Pathway

PRMT5 exerts its effects through the methylation of histone and non-histone proteins, influencing several key signaling pathways implicated in cancer cell proliferation and survival. Inhibition of PRMT5 with **PRMT5-IN-30** is expected to modulate these pathways, leading to anti-cancer effects.









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